

physical properties of ethyl vanillin isobutyrate (melting point, boiling point)

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Compound of Interest

Compound Name: *Ethyl vanillin isobutyrate*

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A Technical Guide to the Physical Properties of Ethyl Vanillin Isobutyrate

This document provides a detailed overview of the physical properties of **ethyl vanillin isobutyrate**, with a specific focus on its melting and boiling points. It is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who require precise data and procedural insights.

Introduction

Ethyl vanillin isobutyrate (CAS No. 188417-26-7) is an aromatic compound utilized as a flavoring agent.^{[1][2]} It is characterized as a benzaldehyde substituted with an ethoxy group at position 3 and a (2-methylpropanoyl)oxy group at position 4.^{[1][2]} Understanding its physical properties is crucial for its application in various industrial and research settings. This guide outlines its key thermal properties and the standard methodologies for their determination.

Physical Properties

The primary physical state of **ethyl vanillin isobutyrate** is a white to light yellow powder.^{[1][2]} It is insoluble in water but soluble in organic solvents and oils.^{[1][2][3]}

The melting and boiling points of **ethyl vanillin isobutyrate** are summarized in the table below. It is important to note that some values are experimentally determined while others are predicted through computational models.

Physical Property	Value	Conditions	Source
Melting Point	57.00 °C	@ 760.00 mm Hg	The Good Scents Company, Human Metabolome Database[1]
45-46 °C	Solvent: Benzene, Hexane	ECHEMI[2]	
Boiling Point	295.00 to 296.00 °C	@ 760.00 mm Hg	The Good Scents Company, Human Metabolome Database[1][3][4]
328.5 ± 27.0 °C	Predicted	Smolecule, ECHEMI[2][5]	

Experimental Protocols

While specific experimental records for the determination of **ethyl vanillin isobutyrate**'s physical properties are not publicly detailed, the following sections describe standard laboratory procedures for measuring melting and boiling points, which are applicable to this compound.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow range. The melting point is a fundamental property used for identification and as an indicator of purity. Impurities tend to lower and broaden the melting point range.[6][7]

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- Sample Preparation: A small amount of finely powdered, dry **ethyl vanillin isobutyrate** is packed into a capillary tube, sealed at one end, to a height of about 5-10 mm.[8] The tube is tapped gently to compact the sample at the bottom.[7][8]
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.

- Heating: The sample is heated rapidly at first to determine an approximate melting range.
- Precise Measurement: The procedure is repeated with a fresh sample, heating rapidly to about 10-15°C below the approximate melting point. The heating rate is then reduced to approximately 1-2°C per minute to allow for thermal equilibrium.^[7]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.

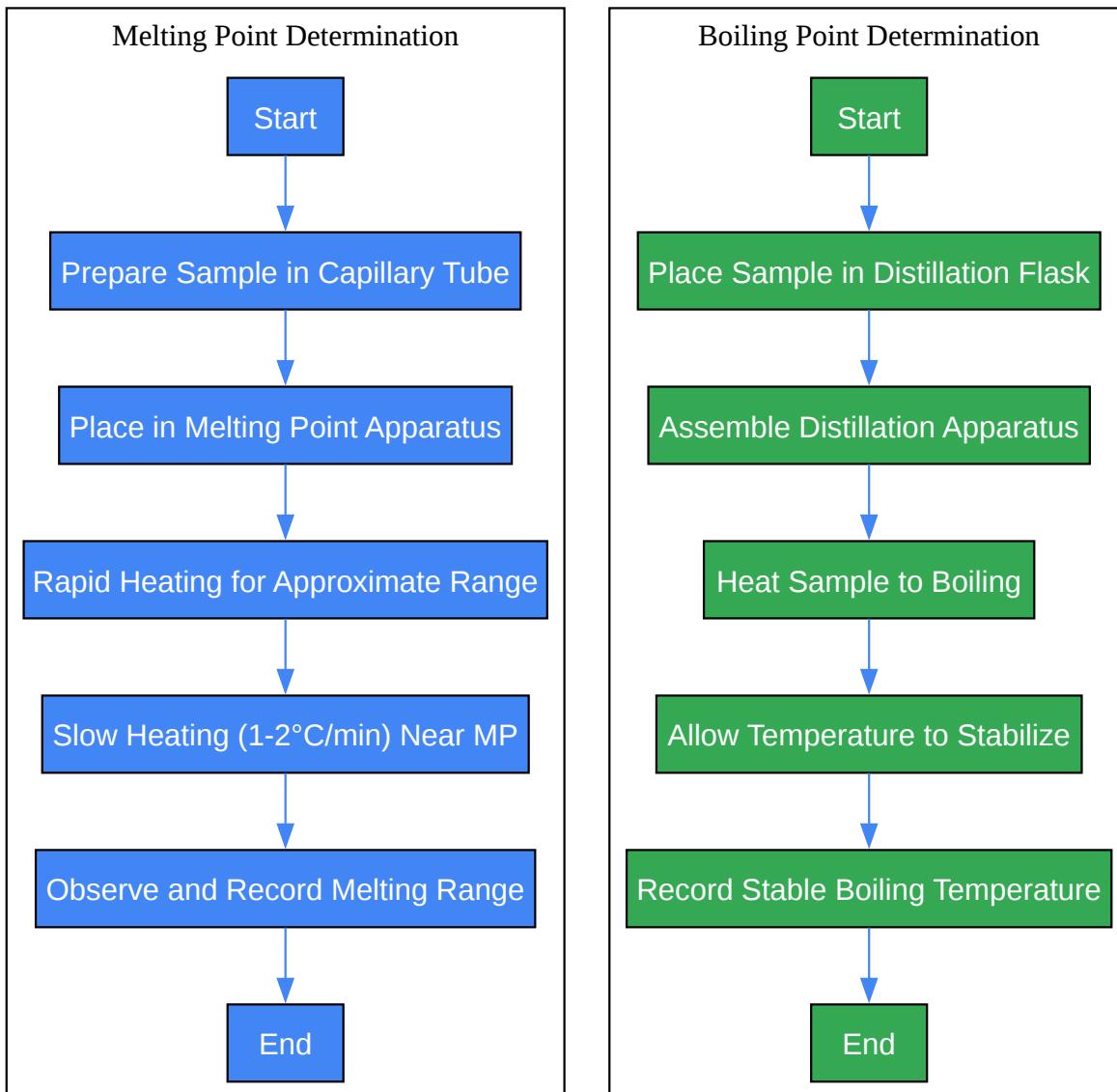
The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. This temperature is dependent on the external pressure.

Methodology: Distillation Method

- Apparatus Setup: A small quantity of **ethyl vanillin isobutyrate** is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.^[8]
- Heating: The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.^[8]
- Equilibrium: The temperature will rise and then stabilize as a state of equilibrium is reached between the liquid and its vapor.^[6]
- Measurement: This stable temperature, characterized by the continuous condensation of vapor on the thermometer bulb, is recorded as the boiling point at the given atmospheric pressure.^[6]

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for the determination of the physical properties of a chemical compound like **ethyl vanillin isobutyrate**.

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Workflow for Physical Property Determination

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References

- 1. Ethyl vanillin isobutyrate | C13H16O4 | CID 673160 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. scent.vn [scent.vn]
- 4. ethyl vanillin isobutyrate, 188417-26-7 [thegoodsentscompany.com]
- 5. Buy Ethyl vanillin isobutyrate | 188417-26-7 [smolecule.com]
- 6. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 7. murov.info [murov.info]
- 8. uobabylon.edu.iq [uobabylon.edu.iq]
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